

An In-depth Technical Guide to 3-Bromo-7-chloroquinoline

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Compound of Interest

Compound Name: 3-Bromo-7-chloroquinoline

CAS No.: 84973-05-7

Cat. No.: B1285238

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-Bromo-7-chloroquinoline**, a halogenated derivative of the quinoline scaffold. Quinoline and its derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.^{[1][2][3]} This document summarizes the available chemical data for **3-Bromo-7-chloroquinoline**, outlines general synthetic approaches for related compounds, and discusses the broader biological context of substituted quinolines. Due to the limited availability of specific experimental data for **3-Bromo-7-chloroquinoline** in publicly accessible literature, this guide also highlights areas where further research is needed.

Molecular Structure and Identification

3-Bromo-7-chloroquinoline is a heterocyclic aromatic compound with the chemical formula C_9H_5BrClN .^[4] The structure consists of a quinoline core, which is a fused bicyclic system of a

benzene ring and a pyridine ring. In this specific derivative, a bromine atom is substituted at the 3-position and a chlorine atom at the 7-position.

Table 1: Chemical Identifiers for **3-Bromo-7-chloroquinoline**

Identifier	Value
IUPAC Name	3-Bromo-7-chloroquinoline
CAS Number	84973-05-7
Molecular Formula	C ₉ H ₅ BrClN
Molecular Weight	242.50 g/mol
Canonical SMILES	<chem>C1=CC2=C(C=C(C=C2N=C1)Cl)Br</chem>
InChI Key	Not available
PubChem CID	Not available

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **3-Bromo-7-chloroquinoline** are scarce. The following table includes predicted values from chemical databases.

Table 2: Physicochemical Properties of **3-Bromo-7-chloroquinoline**

Property	Value	Source
Appearance	White to off-white solid	[4]
Melting Point	Data not available	
Boiling Point	311.8±22.0 °C (Predicted)	[4]
Density	1.673±0.06 g/cm ³ (Predicted)	[4]
pKa	0.95±0.25 (Predicted)	[4]
Storage	Keep in dark place, Sealed in dry, Room Temperature	[4]

Spectroscopic Data

Comprehensive, experimentally verified spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **3-Bromo-7-chloroquinoline** are not readily available in the reviewed literature. For the purpose of structural elucidation, a comparative analysis with data from closely related compounds is often employed. A guide on the spectroscopic analysis of 3-bromoquinoline derivatives suggests general regions for spectral peaks.^[5]

Table 3: Spectroscopic Data for **3-Bromo-7-chloroquinoline**

Spectrum Type	Data
^1H NMR	Data not available
^{13}C NMR	Data not available
Infrared (IR)	Data not available
Mass Spectrometry (MS)	Data not available

Synthesis of Halogenated Quinolines: Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Bromo-7-chloroquinoline** is not explicitly documented in the searched literature, general methods for the synthesis of quinoline and its halogenated derivatives are well-established. These methods often involve the cyclization of aniline derivatives or the direct halogenation of the quinoline core.^{[6][7][8][9]}

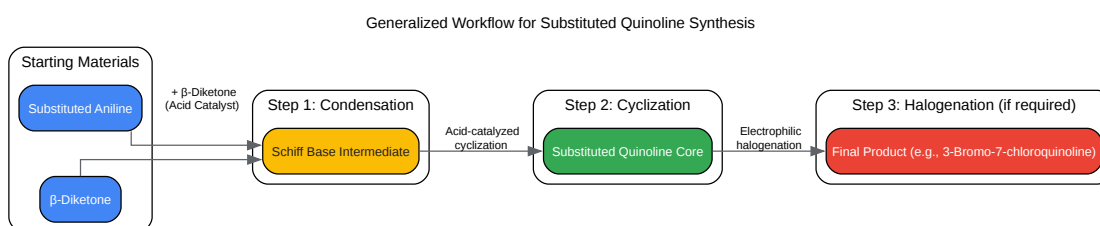
One common approach for the synthesis of substituted quinolines is the Combes quinoline synthesis. The following is a generalized protocol that could be adapted for the synthesis of **3-Bromo-7-chloroquinoline**, likely starting from a appropriately substituted aniline.

Generalized Combes Quinoline Synthesis Protocol

- Reaction of an Aniline with a β -Diketone: A substituted aniline (e.g., an aniline with a chlorine at the meta-position) is reacted with a β -diketone in the presence of an acid catalyst.

- Cyclization: The intermediate Schiff base is then subjected to acid-catalyzed cyclization to form the quinoline ring.
- Halogenation: If not already present on the starting materials, the bromine and chlorine atoms can be introduced through electrophilic aromatic substitution reactions. The regioselectivity of these reactions would depend on the existing substituents and reaction conditions.

A study on the regioselective synthesis of 3-bromoquinoline derivatives provides detailed methods for similar compounds, which could serve as a starting point for developing a specific protocol for **3-Bromo-7-chloroquinoline**.^[10]



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Caption: Generalized synthetic workflow for substituted quinolines.

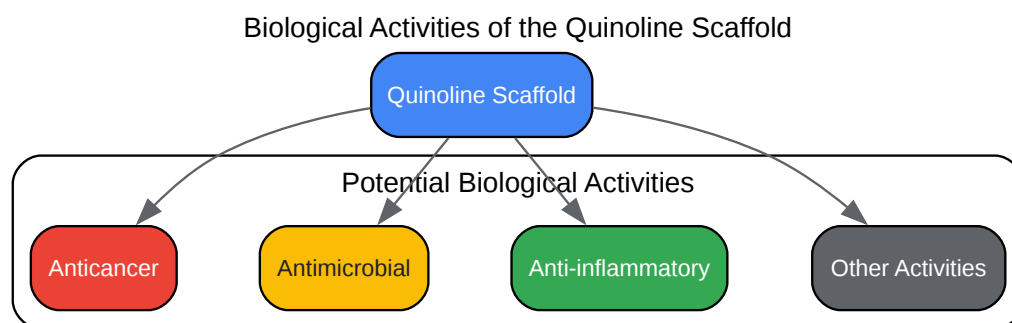
Biological Activity and Signaling Pathways

There is no specific information available in the reviewed literature regarding the biological activity or the signaling pathways associated with **3-Bromo-7-chloroquinoline**. However, the quinoline scaffold is a well-known pharmacophore present in numerous compounds with a wide array of biological activities.^{[1][2][3]}

Derivatives of quinoline have been extensively studied and have shown potential as:

- Anticancer agents: Some substituted quinolines have demonstrated potent activities against various cancer cell lines.[11]
- Antimicrobial agents: The quinoline core is found in several antibacterial and antifungal drugs.[12]
- Anti-inflammatory agents: Certain quinoline derivatives have shown significant anti-inflammatory effects.[12]

The biological activity of a specific quinoline derivative is highly dependent on the nature and position of its substituents. Therefore, while the broader class of quinolines is biologically active, the specific effects of **3-Bromo-7-chloroquinoline** would require dedicated experimental investigation.



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Caption: Potential biological activities associated with the quinoline scaffold.

Conclusion and Future Directions

3-Bromo-7-chloroquinoline is a structurally defined chemical entity with potential for further investigation in medicinal chemistry and drug discovery. However, a significant gap exists in the

publicly available experimental data for this compound. Future research should focus on:

- **Definitive Synthesis and Characterization:** Development and publication of a detailed, reproducible synthetic protocol for **3-Bromo-7-chloroquinoline**, followed by comprehensive spectroscopic characterization (NMR, IR, MS) to establish a reference dataset.
- **Physicochemical Profiling:** Experimental determination of key physicochemical properties such as melting point, solubility, and pKa.
- **Biological Screening:** A thorough investigation of the biological activities of **3-Bromo-7-chloroquinoline** against a panel of relevant targets, including cancer cell lines and microbial strains, to elucidate its potential therapeutic applications.

This foundational work is essential to unlock the full potential of **3-Bromo-7-chloroquinoline** and to guide the rational design of new derivatives with improved therapeutic properties.

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